

Tonalide chemical structure and properties

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Compound of Interest

Compound Name: Tonalide

Cat. No.: B1682433

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An In-depth Technical Guide to **Tonalide**: Chemical Structure, Properties, and Analysis

Introduction

Tonalide, also known by its trade names Fixolide and AHTN (7-Acetyl-1,1,3,4,4,6-hexamethyltetralin), is a synthetic polycyclic musk widely utilized as a fragrance ingredient in a vast array of consumer products.^[1] Its popularity in cosmetics, detergents, perfumes, and other personal care items stems from its persistent, warm, and powdery musk scent, as well as its efficacy as a fragrance fixative.^{[2][3]} Chemically classified as a tetralin ketone, **Tonalide** has been a significant component of the fragrance industry since its discovery in 1954.^{[2][3]}

This technical guide provides a comprehensive overview of **Tonalide**, detailing its chemical and physical properties, synthesis, metabolic pathways, toxicological profile, and a standard analytical protocol for its detection. This document is intended for researchers, scientists, and professionals in drug development and environmental science who require detailed technical information on this compound.

Chemical and Physical Properties

Tonalide is a white crystalline solid at room temperature.^[1] Its chemical identity and key physicochemical properties are summarized in the tables below. It is important to note that two CAS numbers, 21145-77-7 and 1506-02-1, are assigned to **Tonalide**. This is due to an initial error in the reported molecular structure by one company, which was subsequently corrected; both numbers refer to the same chemical substance.^{[4][5]}

Table 1: Chemical Identification of **Tonalide**

Identifier	Value
IUPAC Name	1-(5,6,7,8-Tetrahydro-3,5,5,6,8,8-hexamethyl-2-naphthalenyl)ethanone[6]
Synonyms	Tonalide, AHTN, Fixolide, Musk Tetralin[4]
CAS Number	21145-77-7, 1506-02-1[7][8]
Molecular Formula	C ₁₈ H ₂₆ O[9]
Molecular Weight	258.40 g/mol [4][9]
Chemical Structure	

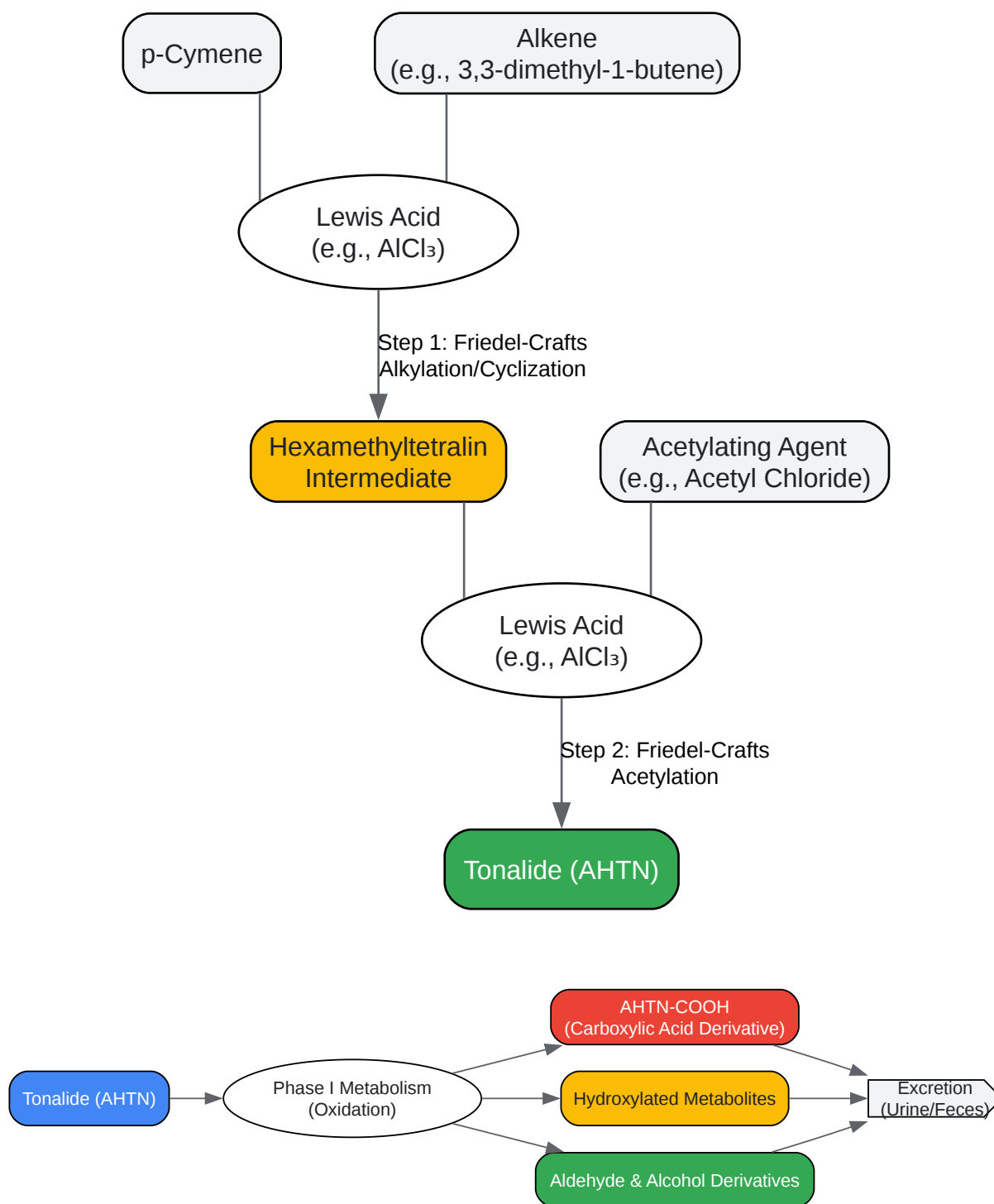
Table 2: Physicochemical Properties of **Tonalide**

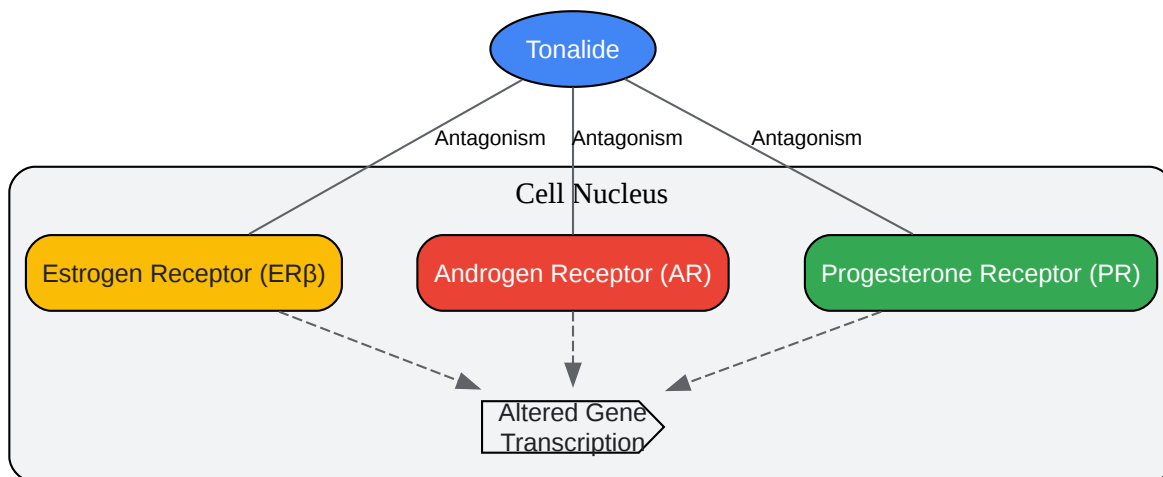
Property	Value	Source(s)
Appearance	White crystalline powder or chunks	[1][4]
Melting Point	50–60 °C	[1][10]
Boiling Point	~326 °C at 1 atm	[10][11]
Water Solubility	1.25 mg/L at 25 °C	[5][11]
logP (Octanol/Water Partition Coefficient)	5.3 - 5.7	[5][11]
Vapor Pressure	0.0682 Pa at 25 °C	[11]
Flash Point	>100 °C	[7][10]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, and ethyl acetate	[10][12]

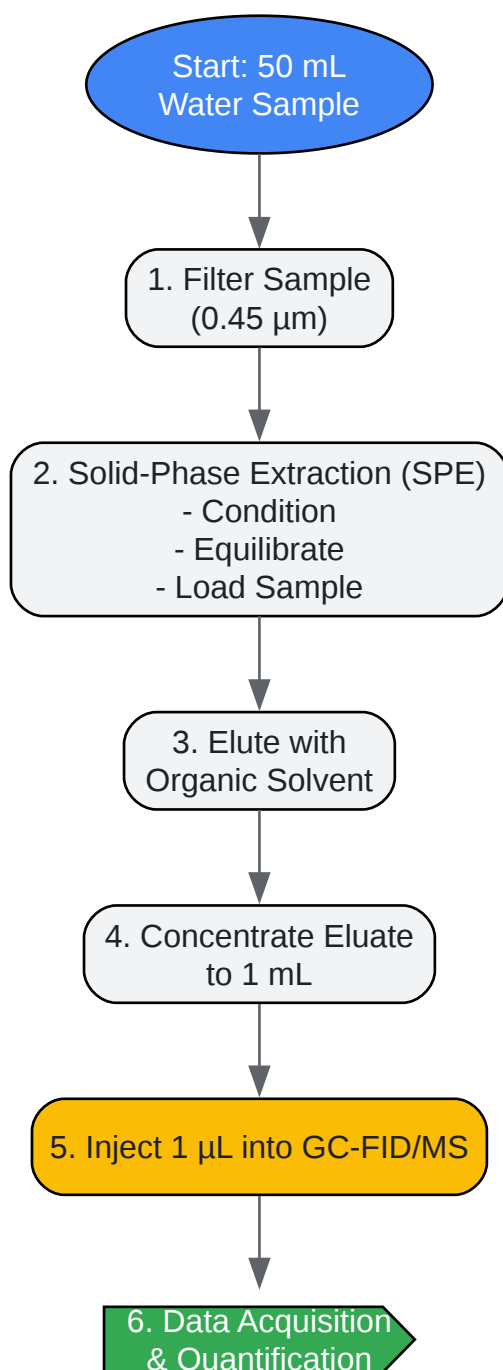
Synthesis of Tonalide

The commercial synthesis of **Tonalide** is typically achieved through a two-step process involving a Friedel-Crafts reaction followed by acetylation.

- Alkylation/Cyclization: The first step involves the reaction of p-cymene with an alkene, such as 3,3-dimethyl-1-butene or 2,3-dimethyl-1-butene, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl_3).^{[13][14]} This reaction forms the hexamethyltetralin intermediate.
- Acetylation: The intermediate is then acetylated using an acetylating agent, such as acetyl chloride or chloroacetic acid, again in the presence of a Lewis acid catalyst, to yield the final **Tonalide** product.^{[13][15]}







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